A Technical Guide to (Bromomethyl)cyclopropane: Procurement, Handling, and Application

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Compound of Interest

Compound Name:	*1-(Bromomethyl)-1-(3-methylbutyl)cyclopropane*
Cat. No.:	*B13190169*

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An Important Note on the Target Compound: Initial searches for "**1-(Bromomethyl)-1-(3-methylbutyl)cyclopropane**" did not yield commercially available sources. This suggests that the compound is likely a custom synthesis product or a highly specialized, non-catalog item. However, the search results consistently identified a closely related and widely available structural analog: (Bromomethyl)cyclopropane (CAS No. 7051-34-5). This guide will therefore focus on this commercially accessible and synthetically versatile building block, which is of significant interest to researchers in medicinal chemistry and drug development.

Introduction: The Synthetic Utility of the Cyclopropylmethyl Moiety

The cyclopropane ring is a prized structural motif in medicinal chemistry.[1] Its unique stereoelectronic properties and inherent ring strain can confer a range of desirable attributes to a parent molecule, including increased potency, enhanced metabolic stability, and improved pharmacokinetic profiles.[1] (Bromomethyl)cyclopropane serves as a key reagent for introducing the cyclopropylmethyl group into a molecular framework. This building block is

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widely utilized in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).[2][3][4] Its application has been noted in the synthesis of 1,4-dienes and various pharmaceutical intermediates.[4]

Procurement of (Bromomethyl)cyclopropane

A critical first step in any research endeavor is the reliable procurement of starting materials. (Bromomethyl)cyclopropane is available from a variety of chemical suppliers. The following table summarizes key information from several vendors to aid in the selection process. Researchers are advised to consult the vendors directly for the most up-to-date pricing and availability.

Vendor	Product Number(s)	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sigma-Aldrich	242403	97%	7051-34-5	C_4H_7Br	135.00
Thermo Scientific Chemicals	AC221810010 (and others)	96%	7051-34-5	C_4H_7Br	135.00
SynQuest Laboratories	1200-9-X0	98%	7051-34-5	C_4H_7Br	135.004
Chem-Impex	02120	≥ 97% (GC)	7051-34-5	C_4H_7Br	135.0
Apollo Scientific	OR28323	Not Specified	7051-34-5	C_4H_7Br	135.00
Alkali Scientific	242403-5G	97%	7051-34-5	C_4H_7Br	135.00

Physicochemical Properties

Understanding the physical and chemical properties of a reagent is fundamental to its proper handling and use in experimental design.

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Property	Value	Source
Appearance	Colorless liquid	[3][5]
Boiling Point	101-112 °C	[3][6]
Density	1.392 g/mL at 25 °C	
Refractive Index	n20/D 1.457	
Flash Point	41 °C	[5]
Molecular Formula	C_4H_7Br	[3][7]
Molecular Weight	135.00 g/mol	[7]

Health and Safety Information

(Bromomethyl)cyclopropane is a hazardous chemical and must be handled with appropriate precautions.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[5][8][9]
- H302: Harmful if swallowed.[5][8]
- H315: Causes skin irritation.[5][9]
- H319: Causes serious eye irritation.[5][9]
- H335: May cause respiratory irritation.[8]

Precautionary Statements (selected):

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[5][8][9]
- P261: Avoid breathing mist/vapors/spray.[8]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[8][9]

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- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

First Aid Measures:

- Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[10]
- Skin: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes. Seek medical aid.[10]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[5]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention.[5]

Handling, Storage, and Disposal

Handling:

- Use only in a well-ventilated area, preferably within a chemical fume hood.[10]
- Ground and bond containers when transferring material to prevent static discharge.[8][10]
- Use spark-proof tools and explosion-proof equipment.[10][11]
- Avoid contact with skin, eyes, and clothing.[5][10]
- Wash thoroughly after handling.[10]

Storage:

- Store in a cool, dry, and well-ventilated place away from sources of ignition.[5]
- Keep the container tightly closed.[5][11]
- Store at temperatures between 0-8 °C is recommended.[3]

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Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Experimental Protocols and Workflows

Vendor Selection Workflow

The process of selecting a chemical vendor is a multi-step process that balances cost, quality, and availability. The following diagram illustrates a logical workflow for this process.

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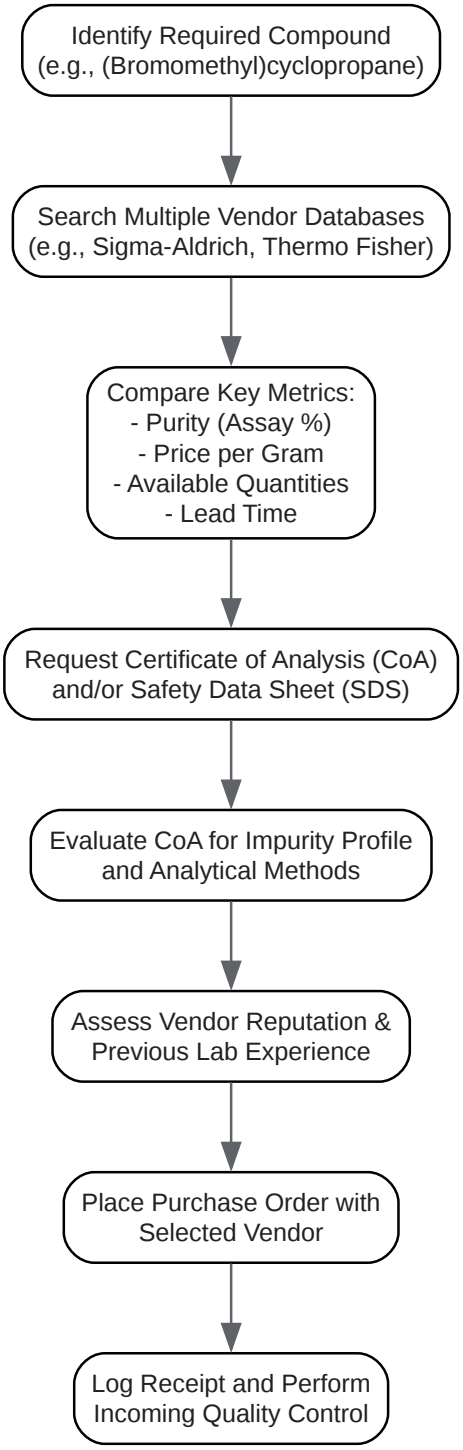

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Caption: A logical workflow for selecting a chemical vendor.

Protocol: Incoming Quality Control (QC) Verification

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Upon receiving a shipment of (Bromomethyl)cyclopropane, it is crucial to verify its identity and purity before use in any experiment.

Objective: To confirm the identity and approximate purity of the received lot of (Bromomethyl)cyclopropane.

Materials:

- Received (Bromomethyl)cyclopropane in its original container.
- Gas Chromatography-Mass Spectrometry (GC-MS) system.
- Nuclear Magnetic Resonance (NMR) spectrometer and deuterated chloroform ($CDCl_3$).
- Fourier-Transform Infrared (FTIR) spectrometer.
- Appropriate vials, solvents, and micropipettes.

Methodology:

- Documentation Review:
  - Cross-reference the received container label with the purchase order and the vendor's Certificate of Analysis (CoA).
  - Ensure the CAS number (7051-34-5), product name, and lot number match.
- ^1H NMR Spectroscopy:
  - Prepare a dilute sample by dissolving a small amount of the material in $CDCl_3$.
  - Acquire a proton NMR spectrum.
  - Expected Chemical Shifts: The spectrum should be consistent with the structure of (Bromomethyl)cyclopropane. Look for characteristic signals corresponding to the cyclopropyl protons and the bromomethyl protons. The integration of these signals should match the expected ratio.

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- Gas Chromatography-Mass Spectrometry (GC-MS):
  - Prepare a dilute solution of the sample in a volatile solvent (e.g., dichloromethane or ethyl acetate).
  - Inject the sample into the GC-MS system.
  - Expected Results:
    - The gas chromatogram should show one major peak, corresponding to the product. The area of this peak can be used to estimate purity (e.g., >96%).
    - The mass spectrum of the major peak should show a molecular ion peak (or characteristic fragments) consistent with the molecular weight of (Bromomethyl)cyclopropane (135.00 g/mol), including the characteristic isotopic pattern for a bromine-containing compound.
- FTIR Spectroscopy:
  - Acquire an IR spectrum of the neat liquid.
  - Expected Results: The spectrum should show characteristic C-H stretching frequencies for the cyclopropyl and methylene groups, and a C-Br stretching frequency. Compare the obtained spectrum with a reference spectrum if available.
- Final Approval:
  - If the results from the above analyses are consistent with the expected structure and purity, the material is approved for use in research.
  - If significant discrepancies are found, quarantine the material and contact the vendor's technical support.

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